

Safety and handling precautions for 1-Bromo-2-iodoethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1-Bromo-2-iodoethane*

Cat. No.: *B1265497*

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **1-Bromo-2-iodoethane**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **1-Bromo-2-iodoethane** (CAS No. 590-16-9), a versatile intermediate in organic synthesis. Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Chemical Identification and Properties

1-Bromo-2-iodoethane is a halogenated hydrocarbon used in various synthetic processes, particularly in the development of pharmaceuticals and agrochemicals.^[1] Its unique structure, featuring both a bromine and an iodine atom, provides specific reactivity for creating complex molecules.^[1]

Table 1: Physical and Chemical Properties of **1-Bromo-2-iodoethane**

Property	Value	Source
Molecular Formula	C ₂ H ₄ BrI	[1] [2] [3]
Molecular Weight	234.86 g/mol	[1] [3]
Appearance	Solid	[1]
Melting Point	28 °C	[1] [4]
Boiling Point	163-166.2 °C at 760 mmHg	[1] [4]
Density	2.51 - 2.516 g/cm ³	[1] [4]
Flash Point	54.3 °C	[4]
Vapor Pressure	2.38 mmHg at 25 °C	[4]
Refractive Index	~1.6410	[1] [4]
Purity	≥95% - ≥98.0%	[1] [5]

Hazard Identification and Classification

1-Bromo-2-iodoethane is classified as a hazardous substance. The primary hazards are irritation to the skin, eyes, and respiratory system.[\[2\]](#)[\[3\]](#) Short-term exposure could cause serious temporary injury.[\[2\]](#)

Table 2: GHS Hazard Classification for **1-Bromo-2-iodoethane**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

(Source:[\[2\]](#)[\[3\]](#)[\[5\]](#))

GHS Pictogram:



Signal Word: Warning[2]

Toxicological Information

The toxicological properties of **1-Bromo-2-iodoethane** have not been fully investigated.[6]

However, available data indicates the following:

- Acute Toxicity: Not classified as acutely toxic.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[2][5]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[2][5]
- Respiratory/Skin Sensitization: Not classified.[2]
- Germ Cell Mutagenicity: Not classified.[2]
- Carcinogenicity: Not classified.[2]
- Reproductive Toxicity: Not classified.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2][5]
- Specific Target Organ Toxicity (Repeated Exposure): Not classified.[2]

Experimental Protocols and Handling Procedures

Strict adherence to safety protocols is mandatory when handling **1-Bromo-2-iodoethane**.

Engineering Controls and Workstation Setup

- Ventilation: Always handle this chemical in a well-ventilated area.[2] A certified chemical fume hood is required.

- Emergency Equipment: An emergency eye wash fountain and a safety shower must be readily available in the immediate vicinity of any potential exposure.[2]
- Work Area: Designate a specific area for handling **1-Bromo-2-iodoethane**. Keep the area clean and free of incompatible materials.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required for all personnel handling this substance.

- Eye and Face Protection: Wear chemical safety goggles or safety glasses and a face shield (29 CFR 1910.133).[2]
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber) that are resistant to the chemical (29 CFR 1910.138).[2]
- Skin and Body Protection: Wear a lab coat or other suitable protective clothing to prevent skin contact.[2] Safety shoes are also recommended (29 CFR 1910.136).[2]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator (29 CFR 1910.134).[2]

General Handling and Hygiene Protocol

- Read and understand all safety precautions before handling the substance.[2]
- Avoid all contact with skin and eyes.[2]
- Do not breathe dust, fumes, vapors, or spray.[2]
- Wash hands and any exposed skin thoroughly after handling.[2][6]
- Do not eat, drink, or smoke in areas where the chemical is handled, processed, or stored.[2]
- Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[6][7]

Storage Protocol

- Store in a well-ventilated, cool, and dry place.[6] Refrigeration is recommended.[6]
- Keep the container tightly closed.[6]
- Store locked up.[6]
- Store away from incompatible materials such as strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[2]

Emergency Procedures

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Call a POISON CENTER or doctor for medical advice.[2][8]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical advice/attention.[6] Remove and launder contaminated clothing before reuse.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical advice/attention.[2]
- Ingestion: Do NOT induce vomiting.[2] Clean the mouth with water and seek medical attention.[6][9]

Spill and Leak Containment Protocol

- Evacuate: Evacuate all non-essential personnel from the area.[2]
- Ventilate: Ensure adequate ventilation of the spill area.
- Personal Protection: Only qualified personnel wearing appropriate PPE should intervene.[2] Do not attempt to take action without suitable protective equipment.[2]
- Containment: Stop the leak if it is safe to do so. For liquid spills, use an inert absorbent material (e.g., sand, silica gel, universal binder) to soak up the substance.[9] For solid spills,

minimize dust generation.[2]

- Cleanup: Sweep or shovel the spilled material into an appropriate, labeled container for disposal.[2]
- Decontamination: Clean the spill area thoroughly.
- Notification: Notify authorities if the product enters sewers or public waters.[2]

Stability and Reactivity

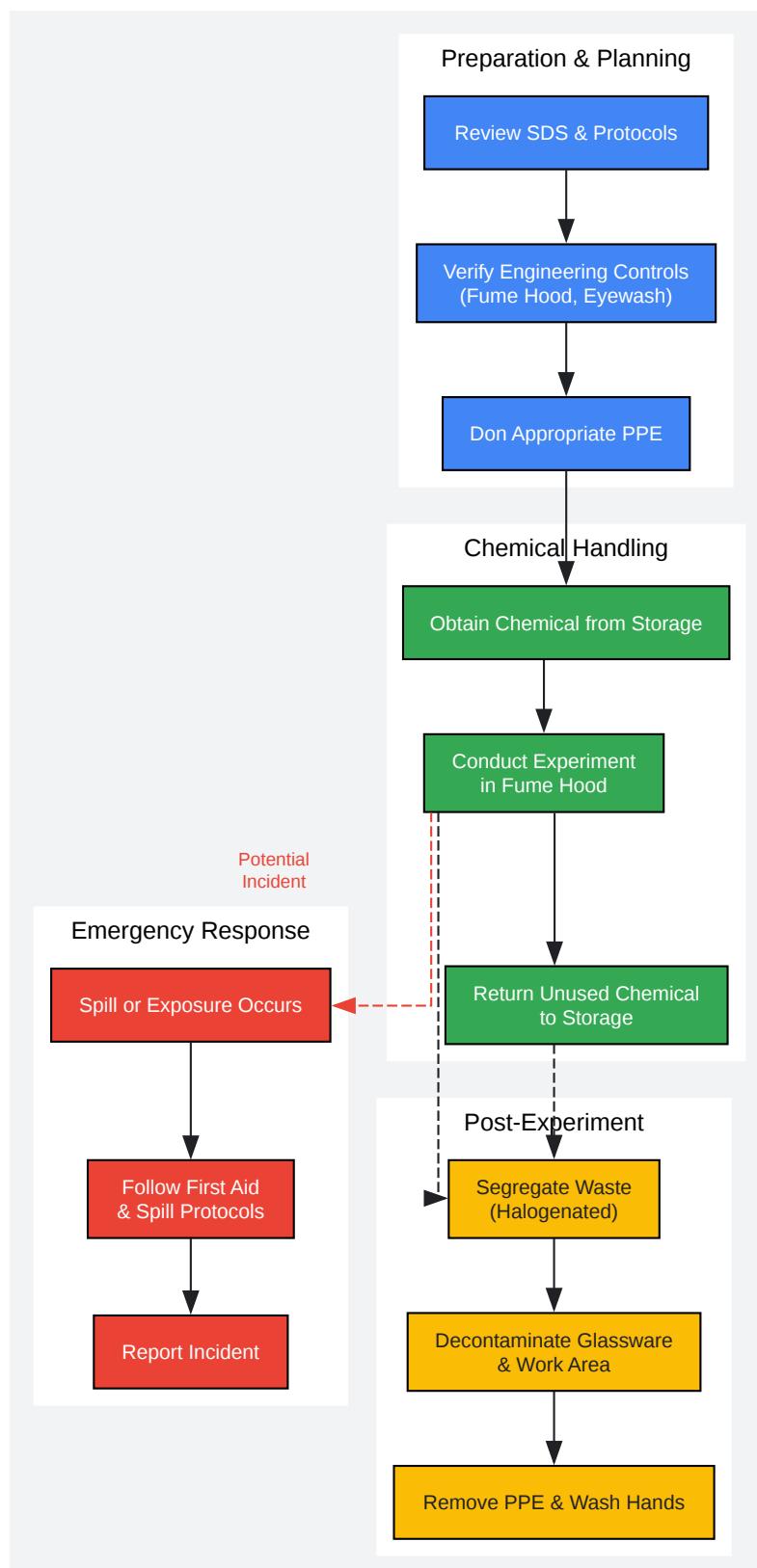
- Reactivity: The product is stable under normal handling and storage conditions.[2]
- Chemical Stability: Stable under normal conditions.[2][6]
- Conditions to Avoid: Keep away from heat, sparks, and flames.[2]
- Incompatible Materials: Strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[2]
- Hazardous Decomposition Products: Under normal conditions of storage and use, hazardous decomposition products should not be produced.[2] In case of fire, hazardous products may include carbon monoxide, carbon dioxide, and hydrogen halides.[9]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[6] Do not release into the environment.[2]

Workflow and Logic Diagrams

The following diagram outlines the safe handling workflow for **1-Bromo-2-iodoethane**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 3. Ethane, 1-bromo-2-iodo- | C2H4BrI | CID 68531 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-Bromo-2-iodoethane | lookchem [lookchem.com]
- 5. 590-16-9 Cas No. | 1-Bromo-2-iodoethane | Apollo [store.apolloscientific.co.uk]
- 6. fishersci.com [fishersci.com]
- 7. dept.harpercollege.edu [dept.harpercollege.edu]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safety and handling precautions for 1-Bromo-2-iodoethane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265497#safety-and-handling-precautions-for-1-bromo-2-iodoethane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com